Application Notes and Protocols for the Derivatization of 3-Morpholinophenol

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Compound of Interest

Compound Name:	*3-Morpholinophenol*
CAS No.:	*27292-49-5*
Cat. No.:	*B1581486*

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Introduction: The Strategic Importance of 3-Morpholinophenol in Medicinal Chemistry

3-Morpholinophenol is a versatile bifunctional molecule that has garnered significant attention in the field of drug discovery and development.[1] Its structure, featuring a nucleophilic phenolic hydroxyl group and a tertiary amine embedded within a morpholine ring, makes it an attractive scaffold for the synthesis of a diverse array of biologically active compounds.[2][3] The morpholine moiety is a "privileged" structure in medicinal chemistry, often imparting favorable pharmacokinetic properties such as improved aqueous solubility, metabolic stability, and a desirable lipophilic-hydrophilic balance.[3] Consequently, derivatives of **3-morpholinophenol** are explored for a wide range of therapeutic applications, including as analgesics, anti-inflammatory agents, and anticancer drugs.[1][2]

This document provides a comprehensive guide to the experimental procedures for the derivatization of **3-Morpholinophenol**, targeting researchers, scientists, and drug development professionals. The protocols detailed herein are designed to be robust and reproducible, with an emphasis on explaining the underlying chemical principles to empower researchers to adapt and optimize these methods for their specific synthetic goals.

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Core Derivatization Strategies: Targeting the Phenolic Hydroxyl Group

The primary site for derivatization on the **3-Morpholinophenol** scaffold is the phenolic hydroxyl group. Its moderate acidity allows for deprotonation to form a highly nucleophilic phenoxide ion, which can then participate in a variety of bond-forming reactions. The most common and effective strategies for modifying this functional group are O-alkylation and O-arylation.

O-Alkylation via Williamson Ether Synthesis

The Williamson ether synthesis is a classic and reliable method for forming ethers from an alcohol and an alkyl halide.[4][5] In the context of **3-Morpholinophenol**, this reaction involves the deprotonation of the phenolic hydroxyl group by a suitable base to generate the corresponding phenoxide, which then acts as a nucleophile to displace a halide from an alkyl halide in an SN2 reaction.[5]

Causality of Experimental Choices:

- Base Selection: A moderately strong base is required to deprotonate the phenol (pKa ≈ 10). Common choices include potassium carbonate (K_2CO_3), sodium hydride (NaH), or potassium hydroxide (KOH).[4][6] The choice of base can influence reaction rate and compatibility with other functional groups on the alkyl halide.

- Solvent: A polar aprotic solvent such as dimethylformamide (DMF), acetonitrile (MeCN), or acetone is typically used to dissolve the reactants and facilitate the SN2 reaction.[4]

- Alkyl Halide: Primary alkyl halides are ideal substrates as they are most susceptible to SN2 attack.[5][7] Secondary and tertiary alkyl halides are more prone to elimination side reactions.[5]

Experimental Protocol: Synthesis of 3-(Morpholino)phenoxy)alkane

Materials:

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Reagent/Material	Grade	Supplier
3-Morpholinophenol	≥98%	Commercially Available
Alkyl Halide (e.g., 1-bromobutane)	Reagent	Commercially Available
Potassium Carbonate (K_2CO_3), anhydrous	ACS	Commercially Available
Dimethylformamide (DMF), anhydrous	≥99.8%	Commercially Available
Ethyl Acetate	ACS	Commercially Available
Saturated Sodium Chloride Solution (Brine)	Prepared in-house	
Anhydrous Sodium Sulfate (Na_2SO_4)	ACS	Commercially Available

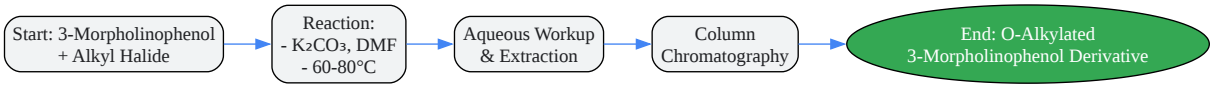
Procedure:

- To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **3-Morpholinophenol** (1.0 eq).
- Add anhydrous dimethylformamide (DMF) to dissolve the starting material.
- Add anhydrous potassium carbonate (K_2CO_3, 1.5 eq).
- Add the desired alkyl halide (1.1 eq) to the stirring suspension.
- Heat the reaction mixture to 60-80°C and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into water and extract with ethyl acetate (3 x volume of aqueous layer).
- Combine the organic layers and wash with brine.

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- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired O-alkylated derivative.

Workflow Diagram:



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Caption: Workflow for O-alkylation of **3-Morpholinophenol**.

O-Arylation via Ullmann Condensation and Buchwald-Hartwig Amination Analogs

The formation of diaryl ethers from phenols can be achieved through copper-catalyzed Ullmann condensation or palladium-catalyzed Buchwald-Hartwig-type cross-coupling reactions. These methods are particularly useful for creating more complex derivatives with extended aromatic systems.

Ullmann Condensation:

The Ullmann condensation is a classic method for forming C-O bonds by reacting a phenol with an aryl halide in the presence of a copper catalyst at elevated temperatures.[8][9][10] Traditional Ullmann conditions are often harsh, but modern modifications with ligands have made the reaction more versatile.[8][11]

Causality of Experimental Choices:

- Catalyst: Copper(I) salts, such as CuI, are commonly used. The reaction can also be promoted by copper powder.[10]

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- Ligand: The addition of ligands like 1,10-phenanthroline or N,N-dimethylglycine can accelerate the reaction and allow for milder conditions.
- Base: A strong base, such as potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3), is required.[12]
- Solvent: High-boiling polar aprotic solvents like DMF, N-methyl-2-pyrrolidone (NMP), or pyridine are typically employed.[8]

Buchwald-Hartwig O-Arylation:

The Buchwald-Hartwig amination is a powerful palladium-catalyzed cross-coupling reaction for forming C-N bonds.[13][14][15] An analogous C-O bond formation can be achieved by coupling a phenol with an aryl halide or triflate. This method often offers milder reaction conditions and broader substrate scope compared to the Ullmann condensation.[15][16]

Causality of Experimental Choices:

- Catalyst: A palladium(0) source, such as $Pd_2(dba)_3$ or $Pd(OAc)_2$, is used in combination with a phosphine ligand.[16]
- Ligand: Bulky, electron-rich phosphine ligands, such as Xantphos or RuPhos, are crucial for promoting the catalytic cycle.
- Base: A strong, non-nucleophilic base like cesium carbonate (Cs_2CO_3) or potassium phosphate (K_3PO_4) is typically used.[16][17]
- Solvent: Anhydrous, non-polar aprotic solvents like toluene or dioxane are common choices.[16][17]

Experimental Protocol: Palladium-Catalyzed O-Arylation

Materials:

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Reagent/Material	Grade	Supplier
3-Morpholinophenol	≥98%	Commercially Available
Aryl Halide (e.g., 4-bromotoluene)	Reagent	Commercially Available
Tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$)	Catalyst	Commercially Available
Xantphos	Ligand	Commercially Available
Cesium Carbonate (Cs_2CO_3), anhydrous	≥99%	Commercially Available
Toluene, anhydrous	≥99.8%	Commercially Available
Diethyl Ether	ACS	Commercially Available
Saturated Sodium Chloride Solution (Brine)	Prepared in-house	
Anhydrous Magnesium Sulfate ($MgSO_4$)	ACS	Commercially Available

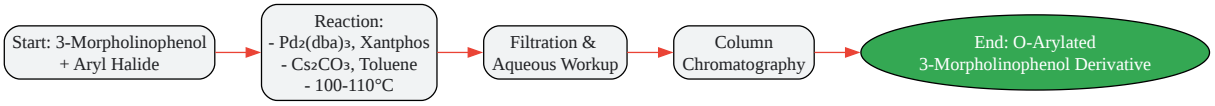
Procedure:

- In a glovebox or under an inert atmosphere, add **3-Morpholinophenol** (1.0 eq), the aryl halide (1.2 eq), and cesium carbonate (Cs_2CO_3, 2.0 eq) to a dry Schlenk tube.
- In a separate vial, prepare the catalyst solution by dissolving $Pd_2(dba)_3$ (0.02 eq) and Xantphos (0.04 eq) in anhydrous toluene.
- Add the catalyst solution to the Schlenk tube.
- Seal the tube and heat the reaction mixture to 100-110°C with vigorous stirring.
- Monitor the reaction progress by TLC or LC-MS.
- After completion, cool the reaction to room temperature and dilute with diethyl ether.

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- Filter the mixture through a pad of Celite® to remove inorganic salts.
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Workflow Diagram:



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Caption: Workflow for Pd-catalyzed O-arylation.

Advanced Derivatization: C-C Bond Formation via Cross-Coupling

For more advanced structural modifications, the phenolic hydroxyl group can be converted into a triflate (OTf), which is an excellent leaving group for palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.[18] This allows for the direct formation of a C-C bond at the 3-position of the phenol ring.

Suzuki-Miyaura Coupling:

The Suzuki-Miyaura reaction is a versatile method for creating C-C bonds by coupling an organoboron compound with an organohalide or triflate.[17][19]

Experimental Protocol: Two-Step Synthesis of 3-Aryl-1-(morpholino)benzene

Step 1: Synthesis of 3-(Morpholino)phenyl trifluoromethanesulfonate

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Materials:

Reagent/Material	Grade	Supplier
3-Morpholinophenol	≥98%	Commercially Available
Trifluoromethanesulfonic anhydride (Tf_2O)	Reagent	Commercially Available
Pyridine, anhydrous	≥99.8%	Commercially Available
Dichloromethane (DCM), anhydrous	≥99.8%	Commercially Available

Procedure:

- Dissolve **3-Morpholinophenol** (1.0 eq) in anhydrous dichloromethane (DCM) in a dry round-bottom flask under an inert atmosphere.
- Cool the solution to 0°C in an ice bath.
- Add anhydrous pyridine (1.5 eq) to the solution.
- Slowly add trifluoromethanesulfonic anhydride (Tf_2O, 1.2 eq) dropwise.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitor by TLC).
- Quench the reaction by the slow addition of water.
- Separate the organic layer and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate to yield the triflate, which can often be used in the next step without further purification.

Step 2: Suzuki-Miyaura Coupling

Materials:

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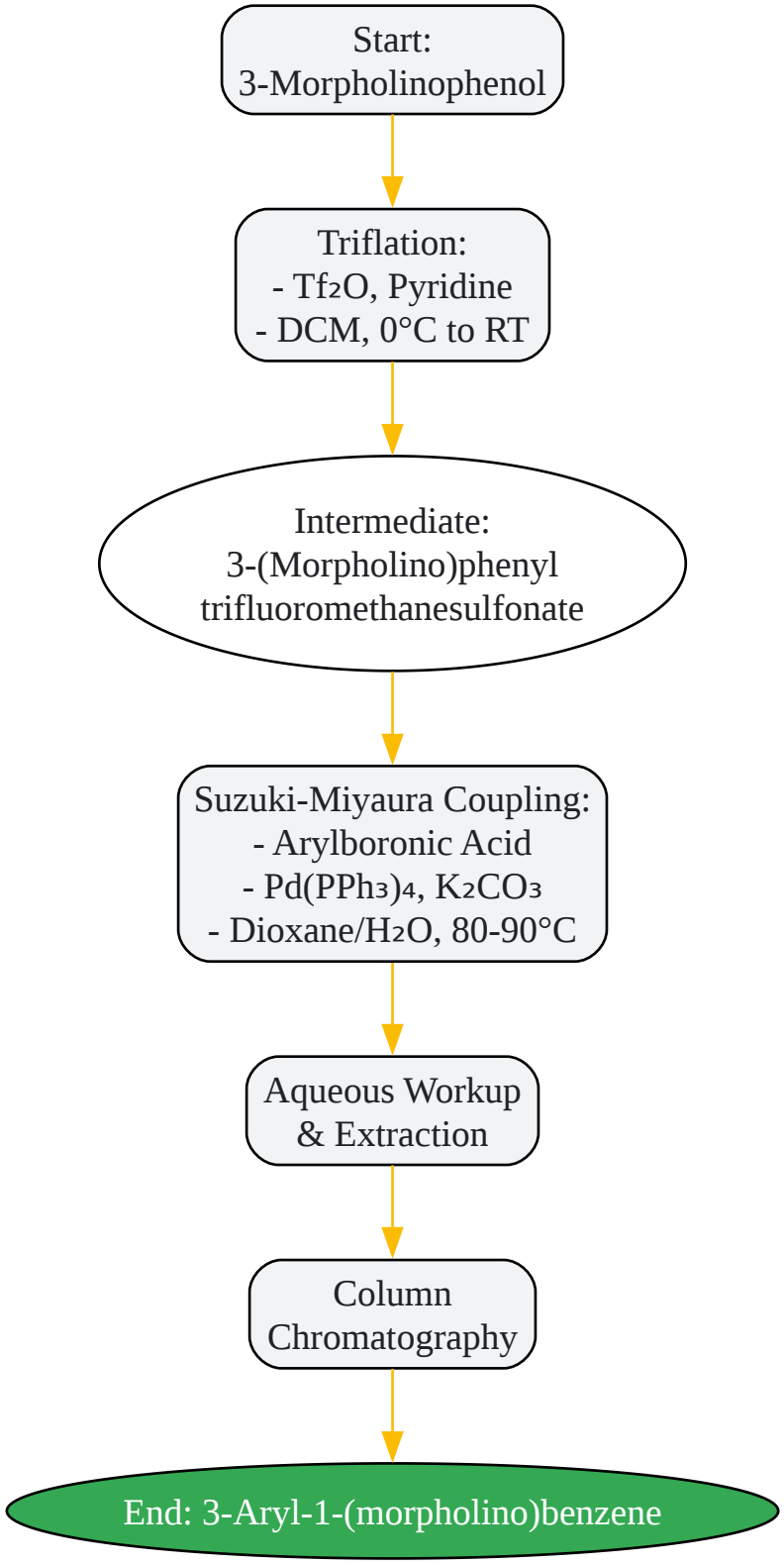
Reagent/Material	Grade	Supplier
3-(Morpholino)phenyl trifluoromethanesulfonate	From Step 1	
Arylboronic Acid (e.g., phenylboronic acid)	Reagent	Commercially Available
Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$)	Catalyst	Commercially Available
Potassium Carbonate (K_2CO_3), aqueous solution (2M)	Prepared in-house	
1,4-Dioxane	Anhydrous	Commercially Available

Procedure:

- To a Schlenk tube, add the triflate from Step 1 (1.0 eq), the arylboronic acid (1.5 eq), and $Pd(PPh_3)_4$ (0.05 eq).
- Evacuate and backfill the tube with an inert gas (e.g., argon or nitrogen) three times.
- Add anhydrous 1,4-dioxane and the 2M aqueous potassium carbonate solution.
- Heat the reaction mixture to 80-90°C and stir vigorously until the reaction is complete (monitor by TLC or LC-MS).
- Cool the reaction to room temperature and dilute with ethyl acetate.
- Wash with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate.
- Purify the crude product by flash column chromatography.

Workflow Diagram:

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Caption: Two-step synthesis of 3-aryl-1-(morpholino)benzene.

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Characterization of 3-Morpholinophenol Derivatives

The successful synthesis of **3-Morpholinophenol** derivatives must be confirmed by appropriate analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are essential for structural elucidation.[20] The disappearance of the phenolic proton signal in ^{1}H NMR and the shifts in the aromatic and morpholine signals are indicative of successful derivatization.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the molecular weight and elemental composition of the synthesized compounds.[20]
- Chromatography: TLC is used for reaction monitoring, while flash column chromatography is the primary method for purification. High-performance liquid chromatography (HPLC) can be used to assess the purity of the final products.

Conclusion

The derivatization of **3-Morpholinophenol** is a key strategy for the development of novel compounds with potential therapeutic applications. The protocols outlined in this document provide a solid foundation for researchers to synthesize a wide range of O-alkylated, O-arylated, and C-C coupled derivatives. By understanding the principles behind the experimental choices, scientists can confidently adapt and optimize these methods to accelerate their drug discovery efforts.

References

- University of Colorado Boulder. (n.d.). Williamson Ether Synthesis. Retrieved from [Link]
- University of California, Davis. (n.d.). The Williamson Ether Synthesis. Retrieved from [Link]
- Missouri State University. (n.d.). Experiment 06 Williamson Ether Synthesis. Retrieved from [Link]
- Master Organic Chemistry. (2014, October 24). The Williamson Ether Synthesis. Retrieved from [Link]
- Wikipedia. (2023, November 26). Ullmann condensation. Retrieved from [Link]

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- Professor Dave Explains. (2018, August 29). Williamson Ether Synthesis [Video]. YouTube. Retrieved from [Link]
- Google Patents. (2016). CN105753804A - Method of preparing 3-morpholinone.
- Frontiers in Chemistry. (2022, July 21). Palladium-catalyzed allylic etherification of phenols with vinyl ethylene carbonate. Retrieved from [Link]
- MDPI. (2023). Weakly-Activated Phenol Derivatives as New Green Electrophilic Partners in Suzuki–Miyaura and Related C-C Couplings. Retrieved from [Link]
- Google Patents. (1994). EP0590632A1 - Etherification process.
- American Chemical Society. (2018). Iron-Catalyzed Selective Etherification and Transetherification Reactions Using Alcohols. The Journal of Organic Chemistry, 83(15), 8046-8055.
- E3S Web of Conferences. (2023).
- Wikipedia. (2023, November 26). Buchwald–Hartwig amination. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Ullmann Reaction. Retrieved from [Link]
- ResearchGate. (2020). Optimization of the model Buchwald-Hartwig reaction of morpholine and.... Retrieved from [Link]
- Google Patents. (1994). EP0599688A1 - Process for O-alkylation of phenolic compounds.
- National Institutes of Health. (2013). RECENT SYNTHETIC DEVELOPMENTS AND APPLICATIONS OF THE ULLMANN REACTION. A REVIEW. Current Organic Chemistry, 17(2), 111–134.
- Organic Chemistry Portal. (n.d.). Morpholine synthesis. Retrieved from [Link]
- ACS Green Chemistry Institute. (n.d.). Buchwald-Hartwig Amination. Retrieved from [Link]
- Springer. (2011). Research on the N-alkylation of morpholine with alcohols catalyzed by CuO–NiO/γ–Al2O3.
- MDPI. (2021). Recent Advancement of Ullmann Condensation Coupling Reaction in the Formation of Aryl-Oxygen (C-O) Bonding by Copper-Mediated Catalyst.
- Google Patents. (1981). EP0037353A1 - Process for the etherification of phenols.

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- J&K Scientific LLC. (2021, February 23). Buchwald-Hartwig Cross-Coupling. Retrieved from [Link]
- Common Organic Chemistry. (n.d.). Suzuki Reaction - Palladium Catalyzed Cross Coupling. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Buchwald-Hartwig Cross Coupling Reaction. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Suzuki Coupling. Retrieved from [Link]
- National Institutes of Health. (2010). Alkylation of phenol: a mechanistic view. The Journal of Physical Chemistry A, 114(45), 12053–12060.
- Wikipedia. (2023, December 1). Suzuki reaction. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). O-alkylation and arylation of Oximes, Hydroxylamines and related compounds. Retrieved from [Link]
- ResearchGate. (2021). Alkylation of phenol and substituted phenols with C1–C4 alcohols/olefins as an upgrading route for bio-oil oxygenates: A review. Retrieved from [Link]
- ResearchGate. (2013). Synthesis and Characterization of Some New Morpholine Derivatives. Retrieved from [Link]
- protocols.io. (2024, July 24). BAF_Protocol_015_ 3-NPH derivatization of short chain fatty acid. Retrieved from [Link]
- ResearchGate. (2023). Biological activities of morpholine derivatives and molecular targets involved. Retrieved from [Link]
- ResearchGate. (2022). An updated review on morpholine derivatives with their pharmacological actions. Retrieved from [Link]
- National Institutes of Health. (2015). Modern analytics for synthetically derived complex drug substances: NMR, AFFF-MALS, and MS tests for glatiramer acetate. Analytical and Bioanalytical Chemistry, 407(27), 8237–8249.

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- ResearchGate. (2014). A review on pharmacological profile of Morpholine derivatives. Retrieved from [Link]
- Yoneda Labs. (n.d.). Suzuki-Miyaura cross-coupling: Practical Guide. Retrieved from [Link]
- National Institutes of Health. (2015). 3-Substituted Prolines: From Synthesis to Structural Applications, from Peptides to Foldamers. Israel Journal of Chemistry, 55(6-7), 749–779.
- National Institutes of Health. (2018). Development of an advanced derivatization protocol for the unambiguous identification of monosaccharides in complex mixtures by gas and liquid chromatography.

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. e3s-conferences.org [e3s-conferences.org]
- 3. researchgate.net [researchgate.net]
- 4. gold-chemistry.org [gold-chemistry.org]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. ochemonline.pbworks.com [ochemonline.pbworks.com]
- 7. m.youtube.com [m.youtube.com]
- 8. Ullmann condensation - Wikipedia [en.wikipedia.org]
- 9. Ullmann Reaction [organic-chemistry.org]
- 10. Chemicals [chemicals.thermofisher.cn]
- 11. RECENT SYNTHETIC DEVELOPMENTS AND APPLICATIONS OF THE ULLMANN REACTION. A REVIEW - PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]

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- 14. Buchwald-Hartwig Amination - Wordpress [reagents.acsgcipr.org]
- 15. Buchwald-Hartwig Cross Coupling Reaction [organic-chemistry.org]
- 16. jk-sci.com [jk-sci.com]
- 17. Suzuki reaction - Wikipedia [en.wikipedia.org]
- 18. mdpi.com [mdpi.com]
- 19. Yoneda Labs [yonedalabs.com]
- 20. Modern analytics for synthetically derived complex drug substances: NMR, AFFF-MALS, and MS tests for glatiramer acetate - PubMed [pubmed.ncbi.nlm.nih.gov]

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